

# In-Depth Technical Guide: 2-(2-Methylbutyl)pyridine (CAS Number 79562-37-1)

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## Compound of Interest

Compound Name: 2-(2-Methylbutyl)pyridine

Cat. No.: B15176196

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## Abstract

This technical guide provides a comprehensive overview of **2-(2-Methylbutyl)pyridine**, a substituted pyridine derivative. Due to the limited availability of data for this specific compound, this document combines the sparse information available for CAS number 79562-37-1 with extrapolated data from structurally related 2-alkylpyridines. The guide covers its fundamental physicochemical properties, probable synthetic routes with detailed experimental considerations, expected spectroscopic characteristics, and potential for biological activity based on analogous compounds. This document aims to serve as a foundational resource for researchers interested in the potential applications of **2-(2-Methylbutyl)pyridine** in medicinal chemistry and materials science.

## Introduction

Pyridine and its derivatives are fundamental heterocyclic compounds that are integral to numerous areas of chemical and pharmaceutical research. The introduction of an alkyl substituent, such as a 2-methylbutyl group at the 2-position of the pyridine ring, can significantly influence the molecule's steric and electronic properties. These modifications can impact its reactivity, physical properties, and biological interactions. **2-(2-Methylbutyl)pyridine**, while not extensively studied, belongs to a class of compounds with known applications as ligands in catalysis, intermediates in organic synthesis, and as scaffolds in the development of

novel therapeutic agents. This guide synthesizes the available information to provide a detailed technical profile of this compound.

## Physicochemical Properties

Quantitative data for **2-(2-Methylbutyl)pyridine** is not widely available in the literature. The following table summarizes its basic molecular attributes and includes predicted properties based on its structure and data from similar 2-alkylpyridines.

Property	Value	Source
CAS Number	79562-37-1	
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[General]
Molecular Weight	149.23 g/mol	[General]
Appearance	Expected to be a colorless to pale yellow liquid	Inferred
Boiling Point	Predicted: 190-210 °C at 760 mmHg	Inferred
Density	Predicted: 0.90-0.95 g/cm <sup>3</sup>	Inferred
Refractive Index	Predicted: 1.49-1.51	Inferred
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, chloroform). Limited solubility in water.	Inferred

## Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **2-(2-Methylbutyl)pyridine** is not readily found in published literature, a plausible and commonly employed method for the synthesis of 2-alkylpyridines is the reaction of a 2-halopyridine with an appropriate organometallic reagent via cross-coupling, or the alkylation of a 2-picoline derivative.

### Plausible Synthetic Route: Grignard Cross-Coupling

A likely synthetic pathway involves the reaction of 2-chloropyridine or 2-bromopyridine with a Grignard reagent derived from 1-bromo-2-methylbutane, catalyzed by a nickel or palladium complex.

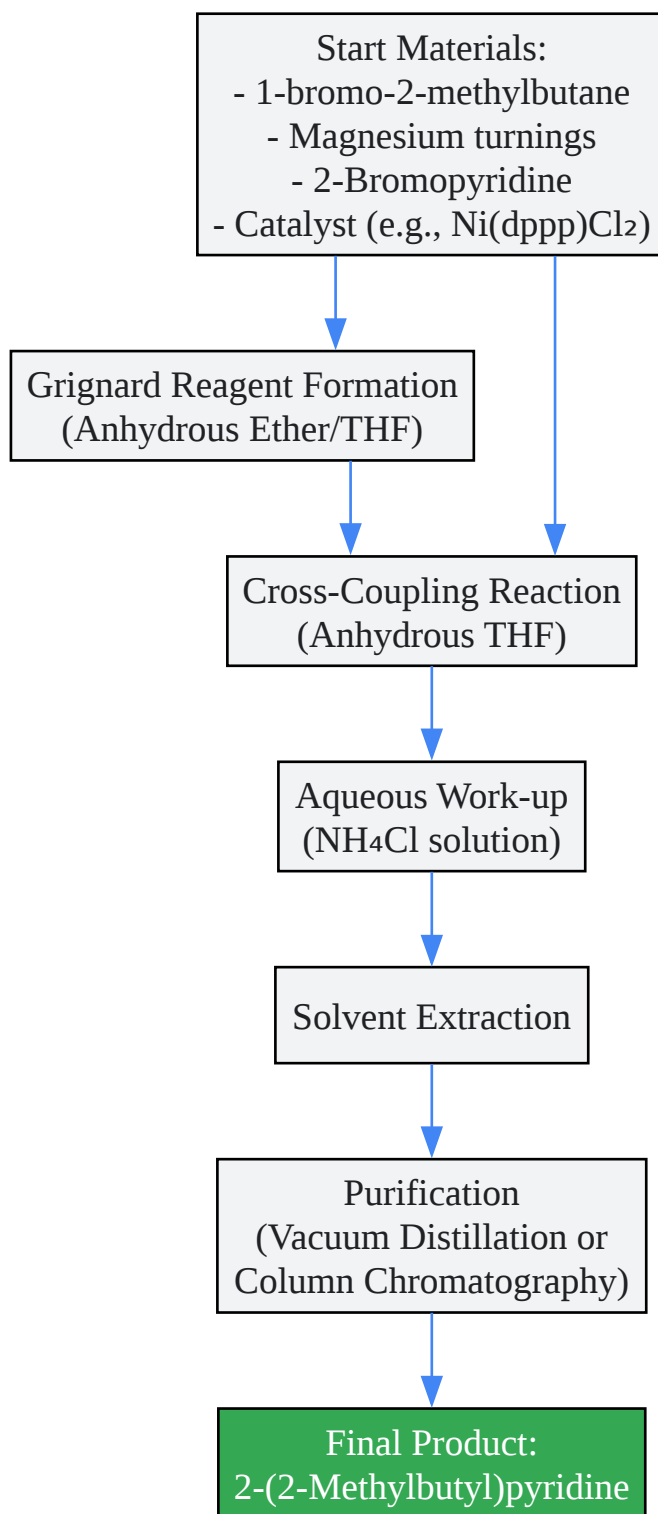
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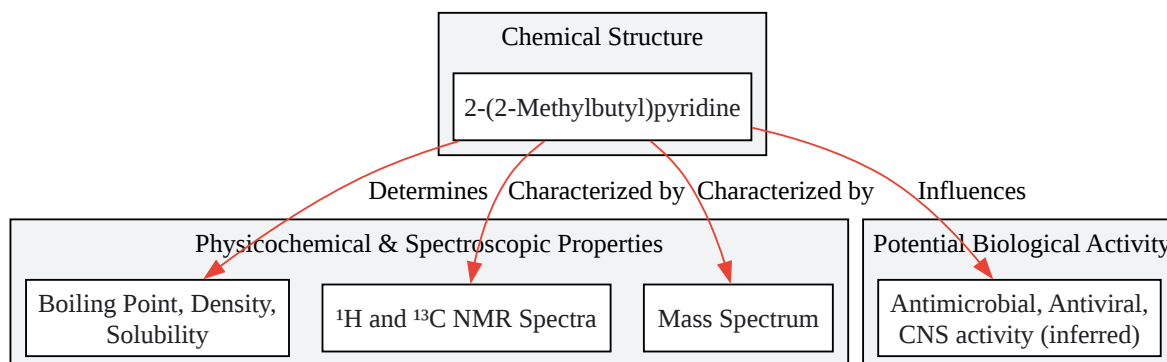
Experimental Protocol (General Procedure):

- Preparation of the Grignard Reagent:
  - To a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings.
  - Add a small volume of anhydrous diethyl ether or tetrahydrofuran (THF).
  - Slowly add a solution of 1-bromo-2-methylbutane in the anhydrous solvent to initiate the reaction. An iodine crystal may be added to activate the magnesium.
  - Once the reaction starts, add the remaining 1-bromo-2-methylbutane solution dropwise, maintaining a gentle reflux.
  - After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until the magnesium is consumed.
- Cross-Coupling Reaction:
  - In a separate, dry flask under an inert atmosphere, dissolve 2-bromopyridine and a catalytic amount of a nickel or palladium catalyst (e.g., [1,3-Bis(diphenylphosphino)propane]dichloronickel(II) [Ni(dppp)Cl<sub>2</sub>] or Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]) in anhydrous THF or another suitable solvent.
  - Cool the solution in an ice bath.
  - Slowly add the prepared (2-Methylbutyl)magnesium bromide solution to the 2-bromopyridine solution via a cannula or dropping funnel.

- After the addition, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification:
  - Cool the reaction mixture to room temperature and quench by the slow addition of a saturated aqueous solution of ammonium chloride.
  - Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate.
  - Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), and filter.
  - Remove the solvent under reduced pressure.
  - Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **2-(2-Methylbutyl)pyridine**.

Diagram of Synthetic Workflow:





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